

Celangulatin D: A Technical Overview of its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: Celangulatin D

Cat. No.: B12380165

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Introduction

Celangulatin D is a naturally occurring sesquiterpene polyol ester that has garnered interest within the scientific community for its potential insecticidal properties. Isolated from the root bark of *Celastrus angulatus*, this complex molecule belongs to the β -dihydroagarofuran class of sesquiterpenoids. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Celangulatin D**, based on available scientific literature.

Chemical Structure and Properties

Celangulatin D is characterized by a complex polycyclic core structure with multiple ester functional groups. Its chemical identity has been established through spectroscopic methods, including mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Chemical Identifiers:

- IUPAC Name: [(1S,2S,4S,5R,6S,7R,8R,9S)-4,5-diacetyloxy-6-(acetyloxymethyl)-7-(furan-3-carbonyloxy)-2,12-dihydroxy-2,10,10-trimethyl-11-oxatricyclo[7.2.1.0¹⁶]dodecan-8-yl] furan-3-carboxylate[1]
- Molecular Formula: C₃₁H₃₆O₁₅[2]

- CAS Number: 1000784-45-1[2][3]

A two-dimensional representation of the chemical structure of **Celangulatin D** is provided below.

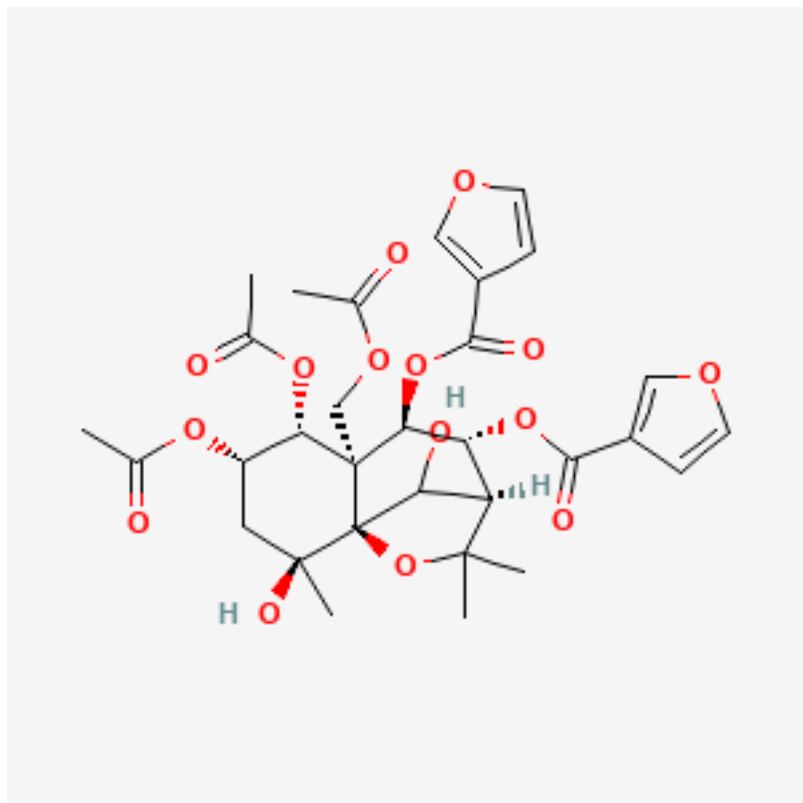


Figure 1. Chemical Structure of **Celangulatin D**.

The following table summarizes the key physicochemical properties of **Celangulatin D**.

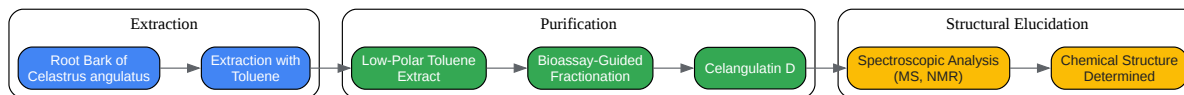
Property	Value	Source
Molecular Weight	648.61 g/mol	[1]
Exact Mass	648.205 g/mol	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	15	[1]
Rotatable Bond Count	13	[1]
Complexity	1250	[1]
SMILES	<div>CC(=O)OC[C@@]12-- INVALID-LINK-- C4=COC=C4)OC(=O)C5=CO C=C5)C(O3)(C)C)O (C)O)OC(=O)C)OC(=O)C</div>	[1]
InChI Key	HUEZXBAPUURQLA- MABMXEQBSA-N	[1]

Experimental Protocols

Isolation of Celangulatin D

Celangulatin D, along with other novel sesquiterpene esters (Celangulatin C, E, and F), was first isolated from the root bark of *Celastrus angulatus*. The isolation process, guided by bioassays, involved the extraction of the plant material with a low-polarity solvent followed by fractionation.[3]

A generalized workflow for the isolation and characterization of **Celangulatin D** is outlined below.



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Isolation and Characterization Workflow of **Celangulatin D**.

Detailed Protocol: While the seminal paper by Ji et al. (2007) outlines the general approach, specific details of the chromatographic conditions (e.g., stationary phase, mobile phase gradients) and bioassay parameters are not fully available in the public domain. Researchers seeking to replicate this isolation would need to consult the full scientific article.

Biological Activity

Celangulatin D has been identified as an insecticidal compound.[3][4] It exhibits activity against armyworms (*Mythimna separata*), a significant agricultural pest.[3][4]

Quantitative Data

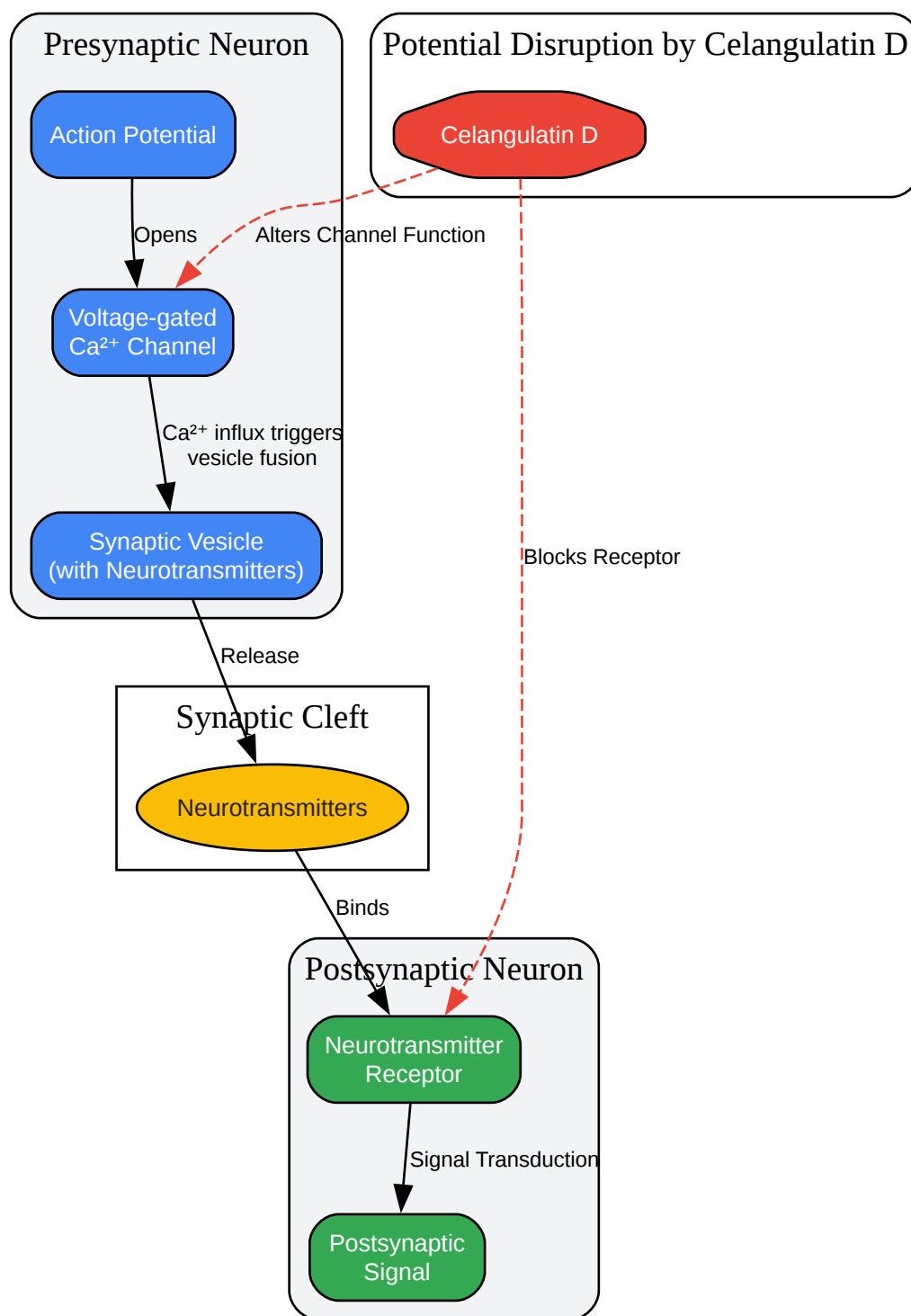
The initial study reporting the discovery of **Celangulatin D** provided LD₅₀ (median lethal dose) values for its sister compounds against *Mythimna separata*. However, the corresponding value for **Celangulatin D** was not explicitly stated in the abstract of the publication.[3]

Compound	LD ₅₀ against <i>Mythimna separata</i> (µg/mL)	Source
Celangulatin C	280.4	[3]
Celangulatin E	1656.4	[3]
Celangulatin F	210.5	[3]
Celangulatin D	Not Reported in Abstract	[3]

Mechanism of Action

The precise molecular mechanism of action for **Celangulatin D** has not been extensively elucidated in publicly available literature. However, based on its structural class, it is hypothesized to act on the nervous system of insects, a common mode of action for many natural insecticides. Further research is required to identify its specific molecular target(s).

To illustrate a potential, generalized mechanism for neurotoxic insecticides, the following diagram depicts the disruption of synaptic transmission.



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Hypothetical Mechanism of Neurotoxic Insecticides.

Conclusion

Celangulatin D is a structurally complex natural product with demonstrated insecticidal potential. While its chemical structure has been well-defined, further research is needed to fully characterize its biological activity, including its specific LD₅₀ value and its precise mechanism of action. Such studies would be invaluable for evaluating its potential as a lead compound in the development of novel, bio-based insecticides. The detailed experimental protocols for its isolation and the full scope of its biological activity are likely contained within the primary scientific literature, which serves as an essential resource for researchers in this field.

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References

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